

Personal protective equipment for handling 2-Acetoxybenzoyl chloride

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Compound of Interest

Compound Name: 2-Acetoxybenzoyl chloride

Cat. No.: B128672

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Essential Safety and Handling Guide for 2-Acetoxybenzoyl Chloride

This guide provides critical safety and logistical information for the handling and disposal of **2-Acetoxybenzoyl chloride** (CAS No: 5538-51-2), a corrosive and reactive chemical. Adherence to these procedures is crucial for ensuring the safety of laboratory personnel and the integrity of research.

Chemical Safety and Properties

2-Acetoxybenzoyl chloride is a corrosive solid that is harmful if swallowed and causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#) It is also known to react with water, liberating toxic gas.[\[2\]](#)[\[3\]](#)

Property	Value
Molecular Formula	C ₉ H ₇ ClO ₃
Molecular Weight	198.60 g/mol [1]
Appearance	Solid
Melting Point	45-49 °C [4]
Boiling Point	107-110 °C at 0.1 mmHg [4]
Solubility	Soluble in toluene. Reacts with water. [4] [5]
Hazard Class	8 (Corrosive) [2]

Hazard Identification and GHS Classifications

- Acute Toxicity, Oral (Category 4): Harmful if swallowed. [\[1\]](#)[\[6\]](#)
- Skin Corrosion (Sub-category 1B): Causes severe skin burns and eye damage. [\[1\]](#)[\[6\]](#)
- Eye Damage (Category 1): Causes serious eye damage. [\[3\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against the hazards associated with **2-Acetoxybenzoyl chloride**. The following equipment is mandatory when handling this chemical.

Equipment Type	Specification
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should also be worn.[7][8]
Skin Protection	Wear fire/flame resistant and impervious clothing.[7] A chemical-resistant apron and long-sleeved clothing are recommended.[8]
Hand Protection	Wear suitable chemical-resistant gloves (e.g., fluorinated rubber).[9] Gloves must be impervious to the chemical and should be inspected before each use.[8]
Respiratory Protection	If exposure limits are exceeded or if vapors/aerosols are generated, use a full-face respirator with an appropriate cartridge or a self-contained breathing apparatus.[10][11]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to prevent accidental exposure and reactions.

Handling Protocol:

- Ventilation: Always handle **2-Acetoxybenzoyl chloride** in a well-ventilated area, preferably within a chemical fume hood.[11][12]
- Inert Atmosphere: Due to its reactivity with moisture, handle and store the compound under an inert gas like nitrogen.[2][10]
- Avoid Contact: Do not allow the chemical to come into contact with skin, eyes, or clothing.[8] [12] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][7]
- Grounding: Take precautionary measures against static discharge.[10]

- Equipment: Use non-sparking tools.[\[7\]](#)

Storage Protocol:

- Container: Store in a tightly closed, original container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[7\]](#)[\[10\]](#)
- Incompatible Materials: Keep away from water, strong bases, alcohols, and oxidizing agents.[\[2\]](#)[\[8\]](#)[\[13\]](#)
- Storage Area: Store in a designated corrosives area and keep locked up.[\[2\]](#)[\[7\]](#)

Disposal Plan

All waste materials must be handled and disposed of in accordance with local, state, and federal regulations.

Waste Disposal Protocol:

- Containment: Leave chemicals in their original containers. Do not mix with other waste.[\[10\]](#)
- Labeling: Ensure waste containers are clearly labeled.
- Disposal Facility: Dispose of the contents and container at an approved waste disposal plant.[\[2\]](#)[\[10\]](#)
- Empty Containers: Handle uncleaned containers as you would the product itself.[\[10\]](#)
Decontaminate empty containers before disposal.[\[14\]](#)

Emergency Procedures

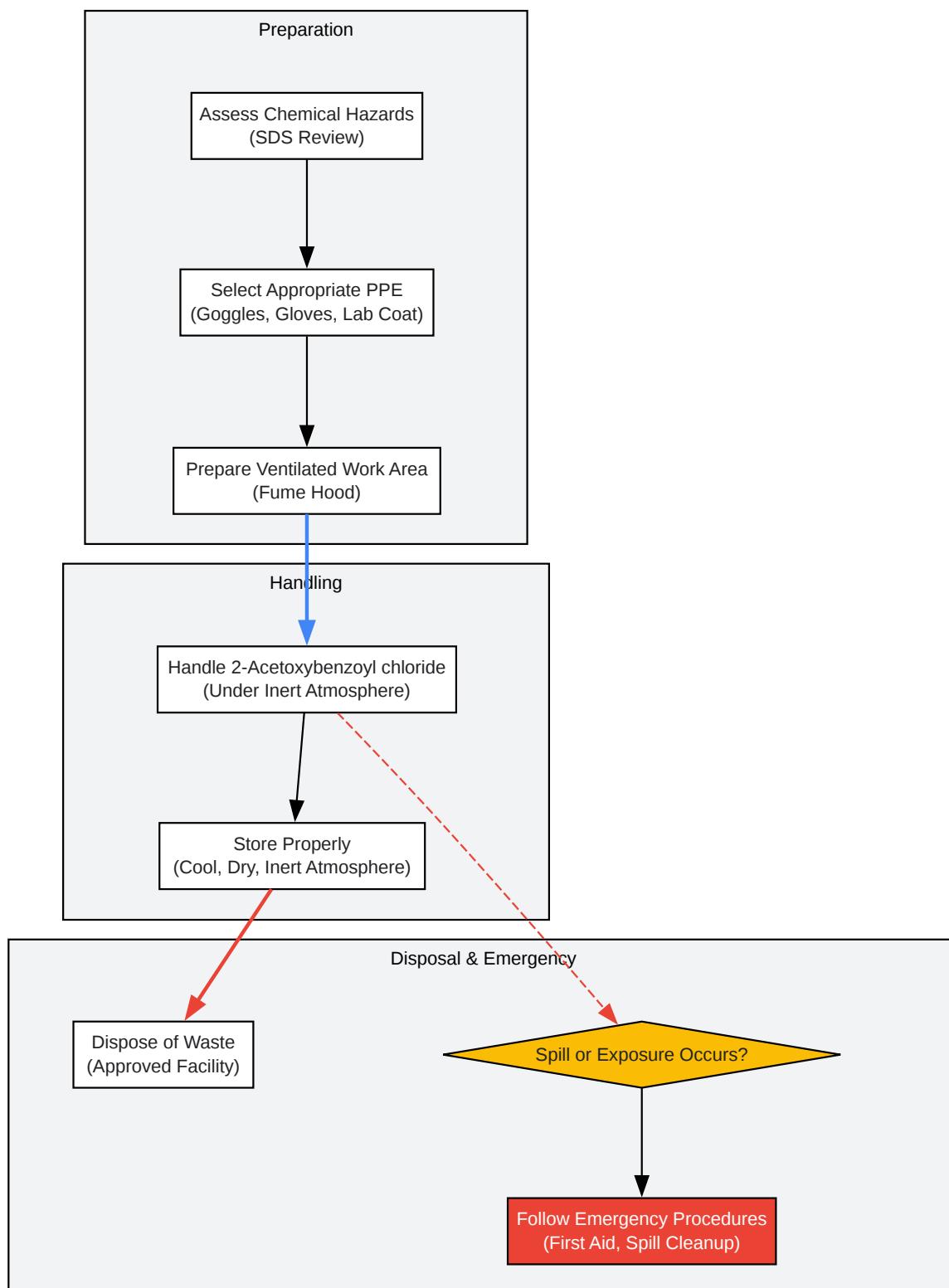
Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. [2]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with water/shower for at least 15 minutes. Seek immediate medical attention. [2] Wash contaminated clothing before reuse. [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [2]
Ingestion	Rinse mouth. Do NOT induce vomiting. [2] Call a physician or Poison Control Center immediately. [7]

Spill Response

- Evacuate: Evacuate unnecessary personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with inert, non-combustible material such as sand, earth, or vermiculite.[\[14\]](#) Do not use water.[\[11\]](#)
- Collection: Collect the absorbed material and place it in a suitable, labeled container for disposal.[\[7\]](#)[\[14\]](#)
- Personal Protection: Wear appropriate PPE during spill cleanup.

Safety and Handling Workflow

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Caption: Workflow for safely handling **2-Acetoxybenzoyl chloride**.

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References

- 1. 2-Acetoxybenzoyl chloride | C9H7ClO3 | CID 79668 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.at [fishersci.at]
- 4. chembk.com [chembk.com]
- 5. lookchem.com [lookchem.com]
- 6. Edit chemical label 2-acetoxybenzoyl chloride | chemical-label.com [chemical-label.com]
- 7. echemi.com [echemi.com]
- 8. spectrumchemical.com [spectrumchemical.com]
- 9. pentachemicals.eu [pentachemicals.eu]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. stobec.com [stobec.com]
- 12. fishersci.com [fishersci.com]
- 13. synquestlabs.com [synquestlabs.com]
- 14. static.cymitquimica.com [static.cymitquimica.com]
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